

Application Notes and Protocols: Assessing IACS-15414 Efficacy in Patient-Derived Organoids

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Compound of Interest		
Compound Name:	IACS-15414	
Cat. No.:	B10856844	Get Quote

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Introduction

Patient-derived organoids (PDOs) are three-dimensional (3D) in vitro culture systems that recapitulate the genetic and phenotypic characteristics of a patient's tumor.[1][2][3][4] This makes them a powerful preclinical model for assessing the efficacy of novel therapeutic agents and for personalized medicine.[5][6][7] IACS-15414 is a potent and orally bioavailable small-molecule inhibitor of Src homology 2 (SH2) domain-containing phosphatase 2 (SHP2).[8][9][10] [11] SHP2 is a non-receptor protein tyrosine phosphatase that plays a crucial role in cell growth and differentiation through the RAS-mitogen-activated protein kinase (MAPK) signaling pathway.[8][9] Dysregulation of SHP2 is implicated in various cancers, making it an attractive therapeutic target.[8]

These application notes provide a detailed framework for assessing the efficacy of **IACS-15414** in patient-derived organoids, encompassing experimental design, detailed protocols for organoid culture and drug treatment, and various assays to quantify the therapeutic response.

IACS-15414 Mechanism of Action

IACS-15414 functions as an allosteric inhibitor of SHP2. It stabilizes SHP2 in an auto-inhibited conformation, thereby preventing its activation.[12] Activated SHP2 is a key signaling node

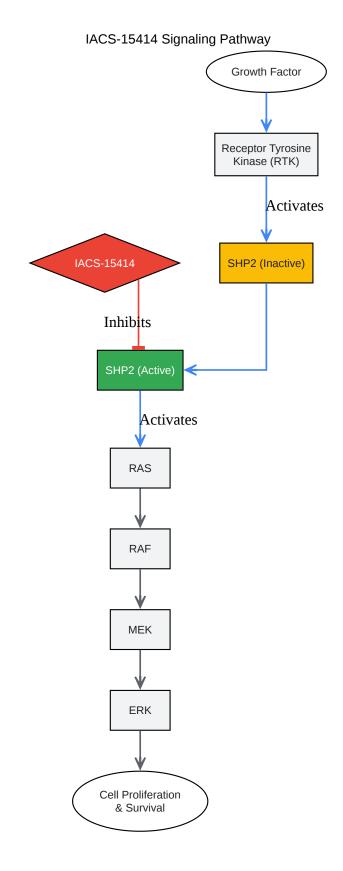






downstream of multiple receptor tyrosine kinases (RTKs). By inhibiting SHP2, **IACS-15414** effectively suppresses the MAPK signaling pathway, which is critical for cancer cell proliferation and survival.[8][9][10][11]





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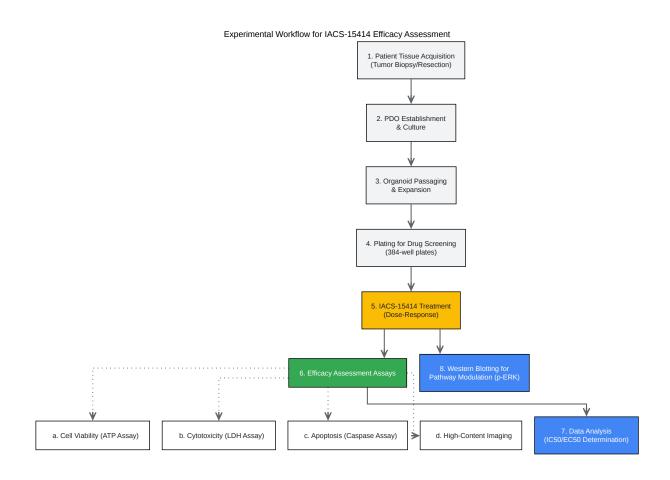
Diagram 1: IACS-15414 inhibits SHP2, blocking the MAPK signaling pathway.



Experimental Workflow

The overall workflow for assessing **IACS-15414** efficacy in PDOs involves several key stages, from organoid establishment to data analysis.





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